

Isosorbide-2-mononitrate-13C6 CAS number and molecular weight.

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Compound of Interest

Compound Name: Isosorbide-2-mononitrate-13C6

Cat. No.: B12391928

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In-Depth Technical Guide: Isosorbide-2-mononitrate-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Isosorbide-2-mononitrate-13C6**, a stable isotope-labeled internal standard crucial for the accurate quantification of Isosorbide-2-mononitrate in biological matrices. This document outlines its core physicochemical properties, a detailed experimental protocol for its use in bioanalytical assays, and the relevant pharmacological pathway of its unlabeled counterpart.

Core Compound Data

The quantitative data for **Isosorbide-2-mononitrate-13C6** are summarized in the table below, providing a clear reference for researchers.

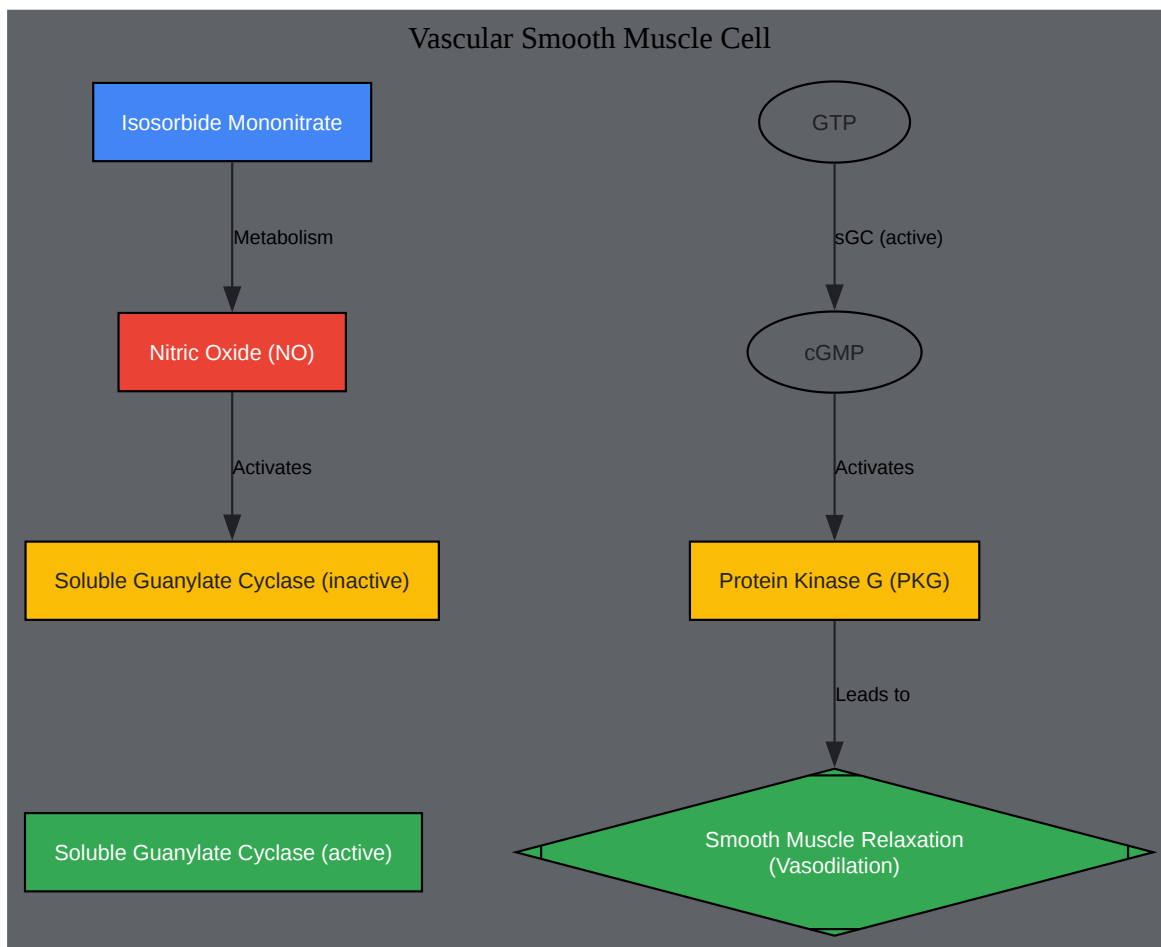
Parameter	Value	References
CAS Number	1391051-97-0	[1] [2] [3]
Molecular Weight	197.09 g/mol	[1] [2] [4]
Molecular Formula	$^{13}\text{C}_6\text{H}_9\text{NO}_6$	[1] [3] [4]

Pharmacological Significance: The Nitric Oxide Signaling Pathway

Isosorbide mononitrate, the unlabeled analogue, exerts its therapeutic effects primarily as a vasodilator. This action is mediated through the nitric oxide (NO) signaling pathway. The drug acts as an NO donor, initiating a cascade of events that lead to the relaxation of vascular smooth muscle. This mechanism is fundamental to its use in treating conditions like angina pectoris.^{[1][2][5]}

The key steps in this pathway are:

- Nitric Oxide Release: Isosorbide mononitrate is metabolized, releasing nitric oxide (NO).^{[2][4][5]}
- Guanylate Cyclase Activation: NO diffuses into vascular smooth muscle cells and activates the enzyme soluble guanylate cyclase (sGC).^{[2][4]}
- cGMP Production: Activated sGC catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).^{[2][4]}
- Protein Kinase G Activation: Increased levels of cGMP activate cGMP-dependent protein kinase G (PKG).^[2]
- Smooth Muscle Relaxation: PKG activation leads to a decrease in intracellular calcium levels, resulting in the relaxation of the smooth muscle and vasodilation.^[2]



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Caption: Nitric Oxide Signaling Pathway of Isosorbide Mononitrate.

Experimental Protocols: Bioanalytical Quantification

Isosorbide-2-mononitrate-13C6 is primarily used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantification of isosorbide mononitrate in biological samples such as plasma.[6][7]

Methodology for Quantification of Isosorbide Mononitrates in Human Plasma

This protocol is a representative example based on established methods for the analysis of isosorbide mononitrates.

1. Sample Preparation (Protein Precipitation)

- To 50 μ L of human plasma in a microcentrifuge tube, add 50 μ L of an internal standard working solution (containing **Isosorbide-2-mononitrate-13C6**).
- Vortex for 30 seconds.
- Add 200 μ L of a precipitating agent (e.g., acetonitrile or ethyl acetate) to precipitate plasma proteins.^{[7][8]}
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

2. Liquid Chromatography Conditions

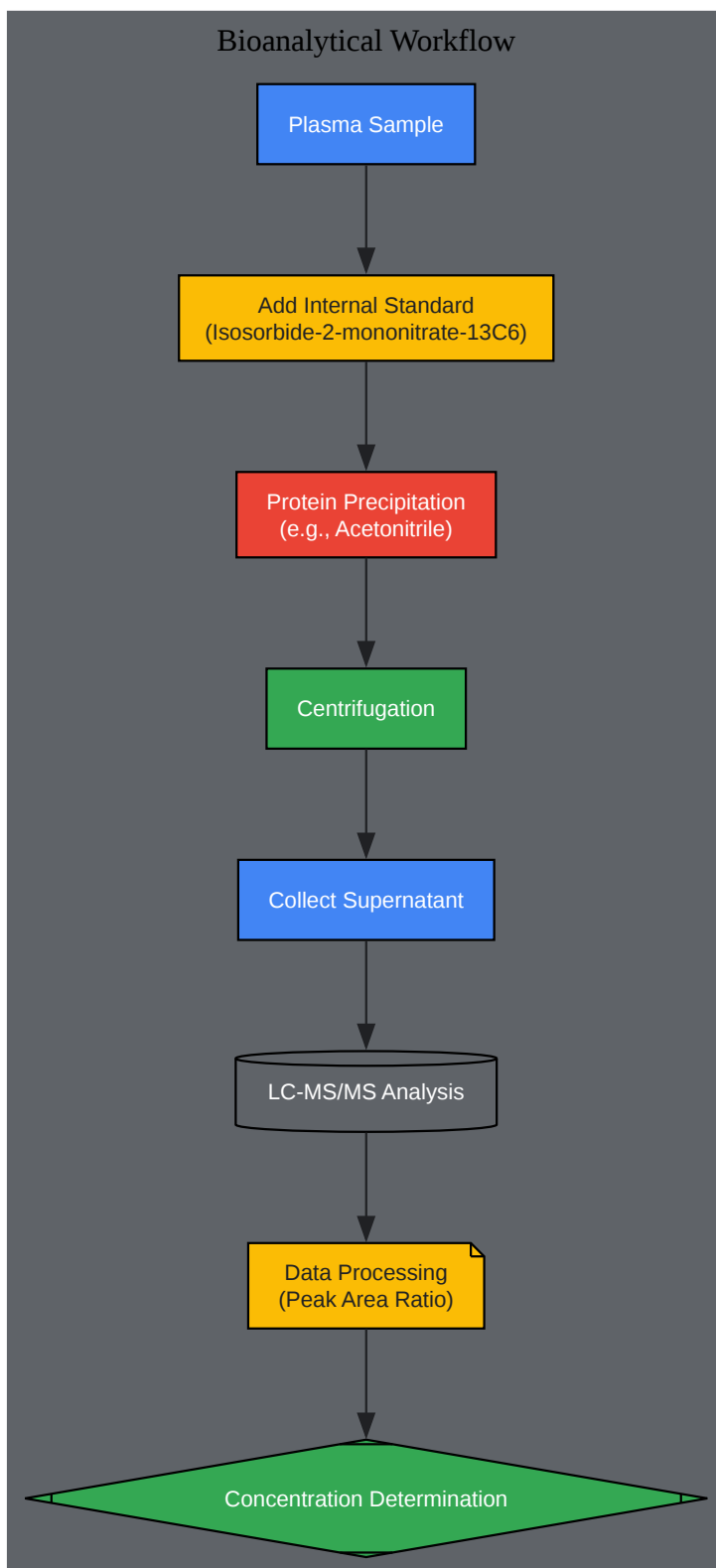
- LC System: A high-performance liquid chromatography (HPLC) system.
- Column: A chiral column is necessary to separate isosorbide-2-mononitrate and isosorbide-5-mononitrate isomers.^[6] Alternatively, a C18 column can be used for general quantification if isomer separation is not required.^{[7][8]}
- Mobile Phase: A gradient or isocratic elution using a mixture of an organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., 2 mM ammonium acetate in water).^{[7][8]}
- Flow Rate: Typically in the range of 0.2-0.5 mL/min.
- Injection Volume: 5-10 μ L.

3. Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in negative ion mode is often effective.^[6]
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for both the analyte (isosorbide mononitrate) and the internal standard (**Isosorbide-2-mononitrate-13C6**) would be monitored. For instance, acetate adducts may be monitored for enhanced ionization.^[6]

4. Data Analysis

- The concentration of isosorbide mononitrate in the plasma samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a standard curve.



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Caption: Workflow for Bioanalytical Quantification.

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